

12-Crown-4: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 12-Crown-4

Cat. No.: B1663920

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For Researchers, Scientists, and Drug Development Professionals

Introduction

12-Crown-4 (1,4,7,10-tetraoxacyclododecane) is a synthetic cyclic ether with a high affinity for lithium cations. This property makes it a valuable reagent in various chemical applications, including as a phase-transfer catalyst, an electrolyte in lithium-ion batteries, and a component in the synthesis of specialized polymers and ion-selective membranes. However, its utility is accompanied by significant health hazards that necessitate strict adherence to safety protocols. This guide provides an in-depth overview of the safety and handling precautions for **12-Crown-4**, tailored for professionals in research and development.

Hazard Identification and Classification

12-Crown-4 is classified as a highly toxic substance, particularly via inhalation. It is crucial to understand its hazard profile to implement appropriate safety measures.

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Inhalation	Category 1	H330: Fatal if inhaled.[1]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation.[2]

Signal Word: Danger[1]

Hazard Pictograms:

- GHS06 (Skull and Crossbones): Indicates acute toxicity (fatal or toxic).[1]

Precautionary Statements:

A comprehensive set of precautionary statements is associated with the handling of **12-Crown-4**. These are designed to minimize exposure and ensure safe use.

Code	Precautionary Statement
P260	Do not breathe dust/fume/gas/mist/vapors/spray.[1][3]
P271	Use only outdoors or in a well-ventilated area.[1][3]
P284	Wear respiratory protection.[1][3]
P304 + P340 + P310	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER/doctor.[1]
P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[1][3]
P405	Store locked up.[1][3]
P501	Dispose of contents/container to an approved waste disposal plant.

Toxicological Data

Understanding the quantitative toxicological data is essential for risk assessment in a laboratory setting.

Route of Exposure	Species	Value	Toxic Effects	Reference
Oral (LD50)	Rat	2830 mg/kg	Behavioral - tremor	[3][4]
Oral (LD50)	Mouse	3150 mg/kg	Behavioral - tremor	[4]
Dermal (LD50)	Rabbit	5028 mg/kg	Behavioral - convulsions or effect on seizure threshold, Ataxia	[3]
Inhalation (LC50)	Rat	0.20 mg/L (4 h)	N/A	[3]
Intraperitoneal (LD50)	Rat	1550 mg/kg	Behavioral - tremor, convulsions or effect on seizure threshold; Nutritional and Gross Metabolic - weight loss or decreased weight gain	[4]

Physical and Chemical Properties

Knowledge of the physical and chemical properties of **12-Crown-4** is vital for safe storage and handling.

Property	Value
Molecular Formula	C ₈ H ₁₆ O ₄
Molecular Weight	176.21 g/mol
Appearance	Colorless to almost colorless clear liquid[3]
Melting Point	16 °C (lit.)[1][5]
Boiling Point	61-70 °C at 0.5 mmHg (lit.)[1][5]
Density	1.089 g/mL at 25 °C (lit.)[1][5]
Flash Point	113 °C (235.4 °F) - closed cup[1]
Solubility in Water	Miscible
Sensitivity	Light & Air Sensitive, Hygroscopic

Safe Handling and Storage

Adherence to strict handling and storage protocols is paramount to ensure the safety of laboratory personnel.

Engineering Controls

- Work with **12-Crown-4** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Chemical safety goggles and a face shield are mandatory.[3]
- Skin Protection:
 - Wear chemically resistant gloves (e.g., Viton®, Butyl rubber). Consult glove manufacturer's specifications for breakthrough time and permeation data.

- A lab coat or chemical-resistant apron should be worn.
- Respiratory Protection: For operations where inhalation exposure is possible, a full-face respirator with a combination (US) or type ABEK (EN 14387) respirator cartridge is required.
[1] In case of high concentrations or emergency situations, a self-contained breathing apparatus (SCBA) should be used.

Handling Procedures

- Avoid all contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Handle the substance under an inert atmosphere (e.g., nitrogen or argon) due to its air sensitivity.
- Use only non-sparking tools.
- Keep away from heat, sparks, and open flames.

Storage

- Store in a cool, dry, and well-ventilated place away from direct sunlight.
- Keep the container tightly closed and sealed.[3]
- Store in a locked cabinet or a designated area for highly toxic substances.[3]
- Store separately from incompatible materials such as strong oxidizing agents.

Experimental Protocol: Phase-Transfer Catalyzed Reaction

The following is a generalized, illustrative protocol for using **12-Crown-4** as a phase-transfer catalyst. This is not a substitute for a risk-assessed, specific experimental procedure.

Objective: To demonstrate the safe handling of **12-Crown-4** in a typical organic synthesis application.

Reaction: Alkylation of a nucleophile in a biphasic system.

Materials:

- **12-Crown-4**
- Organic solvent (e.g., toluene)
- Aqueous solution of a salt (e.g., potassium carbonate)
- Nucleophile
- Alkylating agent
- Appropriate glassware and stirring apparatus

Methodology:

- Preparation (in a chemical fume hood):
 - Don all required PPE (goggles, face shield, gloves, lab coat).
 - Set up the reaction apparatus (e.g., round-bottom flask with a reflux condenser and magnetic stirrer) inside the fume hood.
 - Purge the apparatus with an inert gas (e.g., nitrogen).
- Reagent Addition:
 - Under a positive pressure of inert gas, add the organic solvent, nucleophile, and alkylating agent to the reaction flask using a syringe or cannula.
 - In a separate container, dissolve the salt in water.
 - Carefully measure the required amount of **12-Crown-4** using a syringe. Due to its high toxicity, avoid weighing it in the open. If weighing is necessary, it must be done in a containment balance enclosure.
 - Slowly add the **12-Crown-4** to the reaction mixture.

- Add the aqueous salt solution to the reaction flask.
- Reaction:
 - Begin vigorous stirring to ensure efficient mixing of the two phases.
 - Heat the reaction to the desired temperature using a heating mantle with a temperature controller.
 - Monitor the reaction progress by appropriate analytical techniques (e.g., TLC, GC-MS).
- Work-up and Purification:
 - Once the reaction is complete, cool the mixture to room temperature.
 - Quench the reaction by slowly adding water.
 - Separate the organic and aqueous layers using a separatory funnel.
 - Wash the organic layer with brine.
 - Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate).
 - Filter off the drying agent.
 - Remove the solvent under reduced pressure using a rotary evaporator with a cold trap.
 - Purify the crude product by an appropriate method (e.g., column chromatography, distillation).
- Waste Disposal:
 - All waste materials containing **12-Crown-4** must be collected in a designated, labeled hazardous waste container.
 - Follow institutional and local regulations for the disposal of acutely toxic chemical waste.

Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

First Aid Measures

- General Advice: Move the victim out of the dangerous area. Consult a physician immediately and show them the Safety Data Sheet.[3]
- If Inhaled: If breathed in, move the person into fresh air. If not breathing, give artificial respiration. Consult a physician immediately.[3]
- In Case of Skin Contact: Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Take the victim immediately to the hospital. Consult a physician.[3]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately consult a physician.[3]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician immediately.[3]

Accidental Release Measures

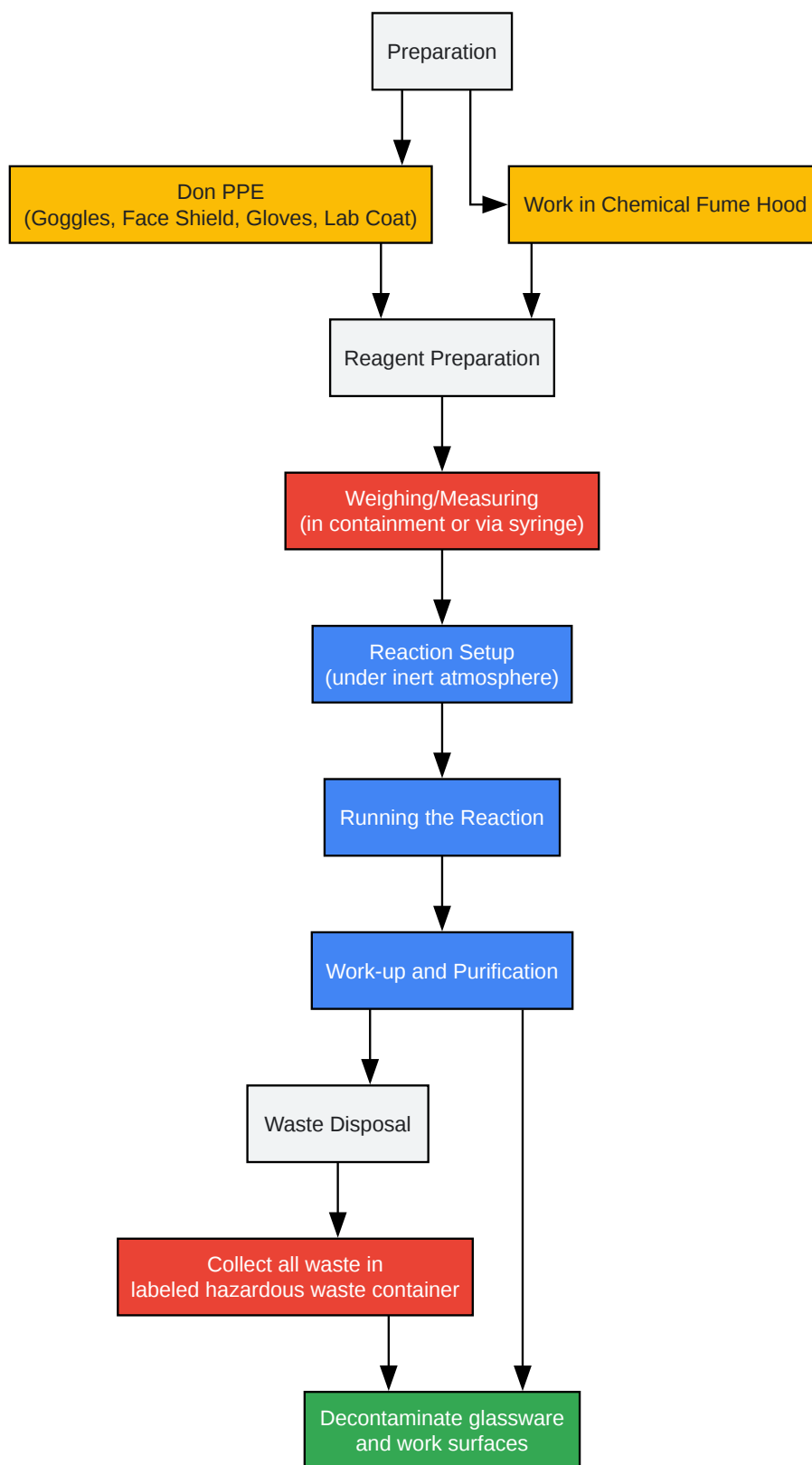
- Personal Precautions: Wear respiratory protection. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas.[3]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[3]
- Methods for Containment and Cleaning Up:
 - For small spills, absorb with an inert absorbent material (e.g., vermiculite, sand, or earth).
 - Place in a suitable, closed container for disposal as hazardous waste.[3]
 - For large spills, dike the area to prevent spreading. Follow the same cleanup procedure as for small spills.

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
- Specific Hazards Arising from the Chemical: Emits toxic fumes under fire conditions (carbon oxides).
- Special Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) for firefighting if necessary.[3]

Visualizations

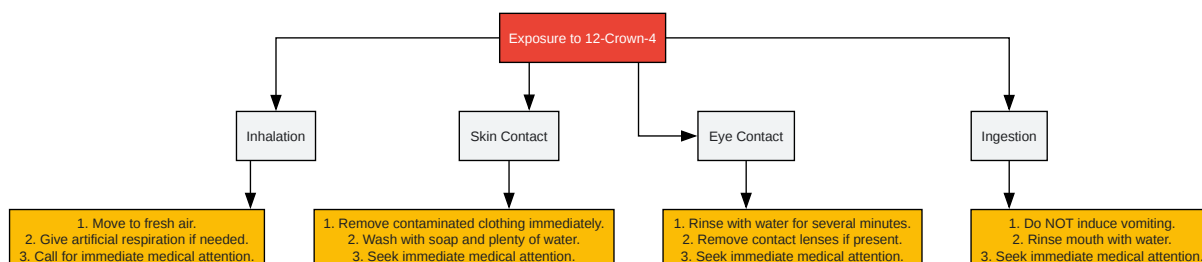
Safe Handling Workflow for 12-Crown-4



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Caption: A logical workflow for the safe handling of **12-Crown-4**.

First Aid Procedures for 12-Crown-4 Exposure



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